

# Cetyldimethylethylammonium bromide

## molecular weight and formula

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### Compound of Interest

Compound Name: *Cetyldimethylethylammonium  
bromide*

Cat. No.: *B091091*

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## Cetyldimethylethylammonium Bromide: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of **Cetyldimethylethylammonium bromide** (CDMEAB), a quaternary ammonium compound with significant applications in research and development. It covers the fundamental molecular properties, experimental protocols for characterization, and its role as a cationic surfactant.

### Core Molecular and Physical Properties

**Cetyldimethylethylammonium bromide**, also known as Cetethyldimonium bromide, is a cationic surfactant with established germicidal properties.<sup>[1]</sup> Its key identifiers and physicochemical data are summarized below.

Property	Value	Source
Molecular Formula	C <sub>20</sub> H <sub>44</sub> BrN or C <sub>20</sub> H <sub>44</sub> N·Br	[2][3][4]
Molecular Weight	378.5 g/mol	[2]
CAS Number	124-03-8	[1][4]
Appearance	White to off-white crystalline powder	[1][5]
Melting Point	178-186 °C	[1]
Solubility	Soluble in water and alcohol; slightly soluble in chloroform, benzene, ether.	[1]

## Applications in Research and Development

**Cetyldimethylethylammonium bromide** is primarily recognized for its role as a disinfectant and laboratory reagent.[1][4] As a member of the quaternary ammonium compound (QAC) family, its positively charged nitrogen cation interacts with the negatively charged phospholipids in microbial cell walls, disrupting nutrient uptake and waste discharge, which leads to its antimicrobial effect.[6]

In the context of drug development and formulation, cationic surfactants like CDMEAB are studied for their interaction with various drug molecules.[7] These interactions can influence drug solubility and bioavailability. Research has explored the interplay between **cetyldimethylethylammonium bromide** and antibiotic drugs, often using techniques like conductometry to understand these relationships in aqueous solutions.[7]

## Experimental Protocols and Characterization

The synthesis and characterization of quaternary ammonium compounds like CDMEAB involve established chemical and analytical methodologies.

## General Synthesis Workflow

The synthesis of QACs is often achieved through the Menshutkin reaction, which involves the alkylation of a tertiary amine with an alkyl halide. For a compound like CDMEAB, this would typically involve the reaction of N,N-dimethylhexadecan-1-amine with ethyl bromide.



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Caption: General workflow for the synthesis of a quaternary ammonium salt.

## Characterization Methodologies

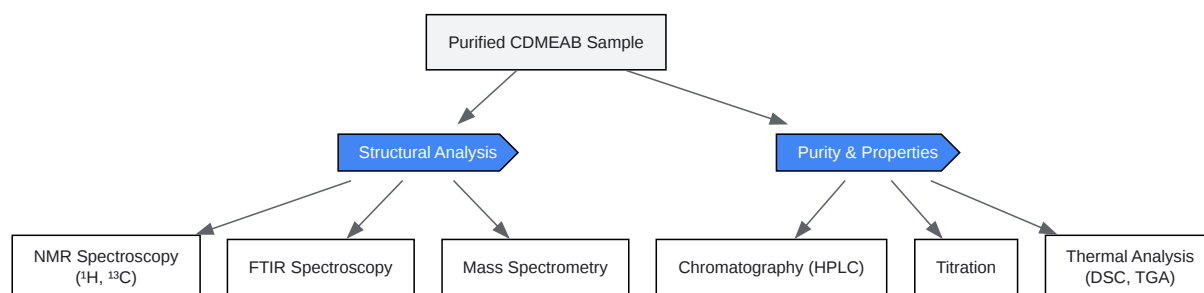
To confirm the structure and purity of synthesized **Cetyldimethylethylammonium bromide**, a suite of analytical techniques is employed. These methods are crucial for quality control and for understanding the material's properties.

### 1. Structural Validation:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR are used to confirm the molecular structure by identifying the chemical environment of hydrogen and carbon atoms.
- Fourier-Transform Infrared (FTIR) Spectroscopy: This technique identifies the presence of characteristic functional groups within the molecule.
- Mass Spectrometry (MS): Provides the exact mass of the molecule, confirming its elemental composition.

### 2. Purity and Property Analysis:

- Chromatography: Techniques like High-Performance Liquid Chromatography (HPLC) can be used to assess the purity of the compound.
- Titration: Chemical titration is a common method for determining the concentration of QACs in solutions.[8]
- Thermal Analysis: Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are utilized to determine thermal stability and melting point, respectively.[9]



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Caption: Standard analytical workflow for the characterization of CDMEAB.

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